Spectroscopic Characterization of N-methylpyrimidin-4-amine: A Technical Guide

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Compound of Interest

Compound Name:	*N-methylpyrimidin-4-amine*
CAS No.:	*22632-10-6*
Cat. No.:	*B1605864*

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Introduction

N-methylpyrimidin-4-amine ($C_5H_7N_3$) is a heterocyclic amine featuring a pyrimidine core, a structure of significant interest in medicinal chemistry and drug development due to its prevalence in biologically active molecules, including nucleobases. The precise structural elucidation of such compounds is fundamental to understanding their reactivity, and intermolecular interactions, and ultimately, to developing new therapeutic agents. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for this purpose, providing detailed insights into the molecular framework, functional groups, and atomic connectivity.

A comprehensive review of publicly accessible databases reveals a scarcity of published experimental spectroscopic data specifically for **N-methylpyrimidin-4-amine**. This guide, therefore, adopts a scientifically rigorous approach by leveraging data from structurally analogous compounds to predict and rationalize the spectroscopic characteristics of the target molecule. The primary analogs used for this comparative analysis are 4-aminopyrimidine and N-methyl-4-pyridinamine, which share key structural motifs with **N-methylpyrimidin-4-amine**.

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This methodology not only provides a robust predictive framework but also illustrates the principles of spectroscopic interpretation based on structure-property relationships.

This document is intended for researchers, scientists, and professionals in drug development, offering a detailed examination of the expected NMR, IR, and MS data, complete with protocols for data acquisition and interpretation.

Molecular Structure and Atom Labeling

For clarity throughout this guide, the atoms in **N-methylpyrimidin-4-amine** are labeled as shown in the diagram below. This systematic numbering will be used for the assignment of spectroscopic signals.

Caption: Labeled structure of **N-methylpyrimidin-4-amine**.

^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The predicted ^{1}H NMR spectrum of **N-methylpyrimidin-4-amine** in a solvent like DMSO-d_6 is expected to show distinct signals for the pyrimidine ring protons, the N-H proton, and the N-methyl protons.

Predicted ^{1}H NMR Data

The chemical shifts (δ) are influenced by the electron-withdrawing nature of the nitrogen atoms in the pyrimidine ring and the electron-donating effect of the methylamino group. The data presented below is a prediction based on the analysis of similar structures like 4-aminopyrimidine and N-methyl-4-pyridinamine[1][2].

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H2	~8.5 - 8.7	Singlet (s)	-	Located between two electronegative nitrogen atoms, leading to significant deshielding.
H6	~8.1 - 8.3	Doublet (d)	~5-6	Adjacent to a ring nitrogen (N1) and coupled to H5.
H5	~6.7 - 6.9	Doublet (d)	~5-6	Coupled to H6 and significantly shielded by the amino group at C4.
N-H	~7.0 - 7.5	Broad Singlet (br s)	-	Exchangeable proton; chemical shift can vary with concentration and temperature.
N-CH_3	~2.8 - 3.0	Singlet (s)	-	Protons on the methyl group attached to the exocyclic nitrogen.

Causality in Spectral Features

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- Ring Protons: The protons on the pyrimidine ring (H2, H5, H6) exhibit chemical shifts in the aromatic region. H2 is the most downfield (deshielded) due to its position between two nitrogen atoms. The electron-donating methylamino group at C4 increases the electron density at the ortho (C5) and para (C2) positions, causing H5 to be significantly upfield (shielded) compared to H6.
- N-H Proton: The N-H proton signal is typically broad due to quadrupole broadening and chemical exchange. Its chemical shift is solvent and concentration-dependent.
- N-Methyl Protons: The singlet for the N-methyl group appears in the aliphatic region, with a chemical shift characteristic of a methyl group attached to a nitrogen atom.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **N-methylpyrimidin-4-amine** in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.
  - Set the spectral width to cover a range of 0 to 10 ppm.
  - Use a sufficient number of scans (e.g., 16-64) to achieve an adequate signal-to-noise ratio.
  - Employ a relaxation delay of 1-2 seconds between pulses.
- Data Processing: Process the raw data (Free Induction Decay) by applying a Fourier transform. Phase the resulting spectrum and perform baseline correction. Integrate the signals to determine the relative number of protons.

^{13}C NMR Spectroscopy

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Carbon-13 NMR spectroscopy provides insight into the carbon framework of a molecule. For **N-methylpyrimidin-4-amine**, distinct signals are expected for each of the five carbon atoms.

Predicted ^{13}C NMR Data

The predicted chemical shifts are based on data from analogous compounds such as 4-aminopyrimidine and N-methyl-4-pyridinamine[3][4].

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C4	~160 - 162	Attached to the electron-donating amino group, resulting in a downfield shift.
C2	~158 - 160	Positioned between two nitrogen atoms, causing significant deshielding.
C6	~150 - 152	Adjacent to one nitrogen atom.
C5	~108 - 110	Shielded by the strong electron-donating effect of the amino group at C4.
N-CH_3	~28 - 30	Typical chemical shift for a methyl carbon attached to a nitrogen atom.

Causality in Spectral Features

The chemical shifts of the pyrimidine ring carbons are highly dependent on their position relative to the nitrogen atoms and the exocyclic amino group.

- C2 and C4: These carbons are the most deshielded due to their direct attachment to nitrogen atoms. C4 is particularly downfield due to the additional influence of the attached amino group.

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- C5: This carbon is the most shielded (upfield) due to the strong electron-donating resonance effect of the amino group at the C4 position.
- N-CH_3: The methyl carbon appears in the expected upfield region for an sp^3 hybridized carbon attached to a nitrogen atom.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.7 mL of DMSO-d_6.
- Instrumentation: Use a 100 MHz (or higher, corresponding to the ^1H frequency) NMR spectrometer.
- Data Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum to ensure each unique carbon appears as a singlet.
  - Set the spectral width to cover a range of 0 to 180 ppm.
  - A larger number of scans is required due to the low natural abundance of ^{13}C (e.g., 1024 or more).
  - A relaxation delay of 2-5 seconds is recommended.
- Data Processing: Apply a Fourier transform to the acquired data, followed by phasing and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to molecular vibrations.

Predicted IR Absorption Bands

The predicted IR data is based on the characteristic absorption frequencies for secondary amines and aromatic nitrogen heterocycles[5].

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
3200 - 3400	Medium, Sharp	N-H Stretch	Secondary Amine
3000 - 3100	Medium-Weak	C-H Stretch	Aromatic C-H
2850 - 2960	Medium-Weak	C-H Stretch	Aliphatic (N-CH_3)
1580 - 1620	Strong	C=N and C=C Ring Stretching	Pyrimidine Ring
1500 - 1550	Medium	N-H Bend	Secondary Amine
1200 - 1350	Strong	C-N Stretch	Aromatic Amine

Causality in Spectral Features

- N-H Stretch: A characteristic sharp peak in the region of 3200-3400 cm^{-1} is a strong indicator of the N-H bond in the secondary amine.
- C-H Stretches: Aromatic C-H stretching vibrations appear above 3000 cm^{-1}, while the aliphatic C-H stretches of the methyl group are observed below 3000 cm^{-1}.
- Ring Vibrations: The strong absorptions in the 1580-1620 cm^{-1} region are characteristic of the C=C and C=N stretching vibrations within the pyrimidine ring.
- C-N Stretch: A strong band in the 1200-1350 cm^{-1} range is expected for the stretching vibration of the bond between the aromatic ring and the exocyclic nitrogen.

Experimental Protocol: IR Spectroscopy (ATR)

- Sample Preparation: Place a small amount of the solid **N-methylpyrimidin-4-amine** sample directly onto the crystal of the Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:

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- Record a background spectrum of the clean, empty ATR crystal.
- Apply pressure to the sample using the ATR pressure arm to ensure good contact with the crystal.
- Acquire the sample spectrum, typically by co-adding 16-32 scans over a range of 4000 to 400 cm^{-1}.

- Data Processing: The software automatically ratios the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry

Mass spectrometry (MS) provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, which is crucial for determining the molecular weight and deducing the structure.

Predicted Mass Spectrometry Data

The molecular formula of **N-methylpyrimidin-4-amine** is $C_5H_7N_3$, with a monoisotopic mass of approximately 109.06 Da.

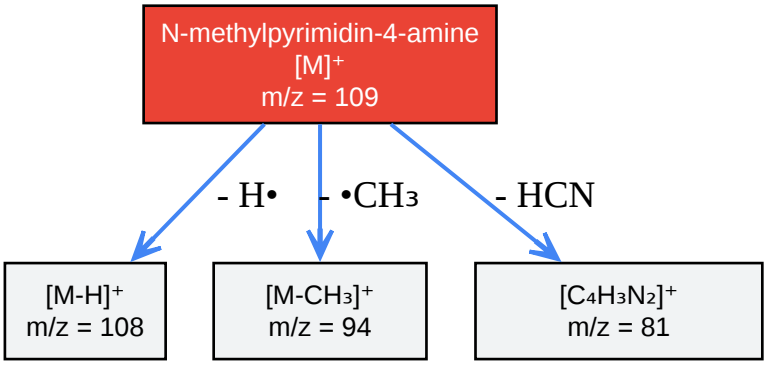
m/z	Predicted Fragment	Rationale
109	$[M]^+$	Molecular ion peak.
108	$[M-H]^+$	Loss of a hydrogen radical.
94	$[M-CH_3]^+$	Loss of a methyl radical from the amino group.
81	$[C_4H_3N_2]^+$	Fragmentation of the pyrimidine ring, possibly through the loss of HCN.

Predicted Fragmentation Pathway

The fragmentation of **N-methylpyrimidin-4-amine** under electron ionization (EI) is likely to proceed through several pathways, including the loss of a methyl radical and fragmentation of

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the pyrimidine ring.



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Caption: Predicted fragmentation of **N-methylpyrimidin-4-amine**.

Experimental Protocol: Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV to generate the molecular ion and fragment ions.
- Mass Analysis: Separate the ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of relative ion abundance versus m/z.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **N-methylpyrimidin-4-amine**. By leveraging data from structurally similar compounds, we have established a reliable framework for the interpretation of its ^{1}H NMR, ^{13}C NMR, IR, and Mass spectra. The detailed experimental protocols offer practical guidance for researchers to acquire and validate this data. This synthesized information serves as a valuable resource for the identification, characterization, and quality control of **N-methylpyrimidin-4-amine** in

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research and development settings, ultimately supporting its potential applications in medicinal chemistry and materials science.

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